

# Natural Sources of (+)-Mellein in Fungi: A Technical Guide

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## Compound of Interest

Compound Name: (+)-Mellein

Cat. No.: B158591

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## Introduction

**(+)-Mellein**, a dihydroisocoumarin, is a secondary metabolite produced by a variety of organisms, most notably fungi. It belongs to the polyketide class of natural products and has garnered significant interest from researchers due to its diverse biological activities, including phytotoxic, antimicrobial, and insecticidal properties. This technical guide provides an in-depth overview of the fungal sources of **(+)-Mellein**, quantitative data on its production, detailed experimental protocols for its isolation and characterization, and a visualization of its biosynthetic pathway.

## Fungal Sources of (+)-Mellein

While the (R)-(-)-enantiomer of mellein is more commonly reported, **(+)-Mellein** has been isolated from several fungal species. The production of a specific enantiomer can be species-dependent. Fungi are the most significant producers of melleins.<sup>[1][2]</sup> The first isolation of (R)-(-)-mellein, initially named ocracin, was from *Aspergillus melleus* in 1933.<sup>[1][2][3]</sup> The (S)-**(+)-mellein** is produced by fewer fungal species in comparison.<sup>[2]</sup>

Some of the notable fungal producers of mellein and its derivatives include:

- *Aspergillus melleus*<sup>[1][2]</sup>
- *Aspergillus ochraceus*<sup>[3][4]</sup>

- Botryosphaeria obtusa[2][3]
- Macrophomina phaseolina[3]
- Neofusicoccum parvum[5]
- Xylaria sp.[1][2]
- Lasiodiplodia theobromae[6]
- Apiospora montagnei[7]
- Cercospora taiwanensis[7]
- Phoma tracheiphila[7]
- Microsphaeropsis sp.[7]
- Sphaeropsis sapinea[7]
- Nigrospora sp.[7]
- Pezicula livida[7]
- Cryptosporiopsis spp.[7]
- Fusarium larvarum[2]

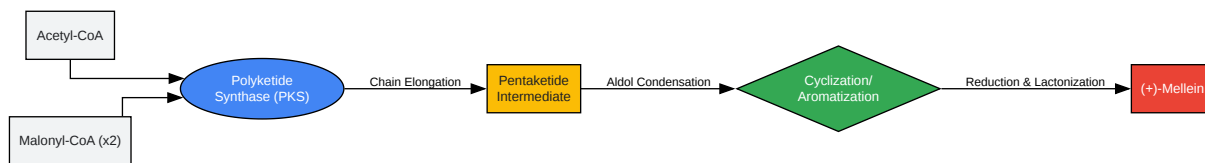
## Quantitative Production of Mellein

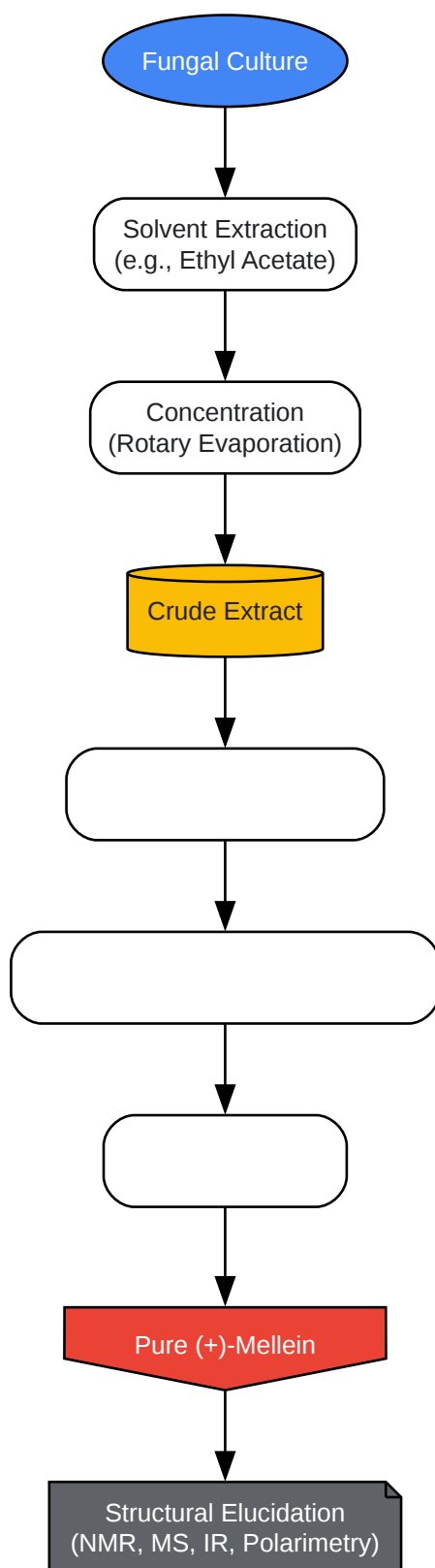
The yield of mellein can vary significantly depending on the fungal species, culture conditions, and extraction methods. The following table summarizes reported quantitative data for mellein production in various fungi.

Fungal Species	Mellein Produced	Concentration/Yield	Reference
Macrophomina phaseolina	Mellein	49–2,203 µg/L	<a href="#">[3]</a> <a href="#">[8]</a>
Neofusicoccum parvum (Np-B)	(R)-Mellein	53 mg/L	<a href="#">[5]</a>
Neofusicoccum parvum (Np-Bt67)	(R)-Mellein	0.01 mg/L	<a href="#">[5]</a>
Aspergillus ochraceus	Mellein and 4-Hydroxymellein	Production supported by various carbon and nitrogen sources	<a href="#">[4]</a>

## Biosynthesis of (+)-Mellein

Melleins are polyketides, and their biosynthesis is initiated by a polyketide synthase (PKS) enzyme. The biosynthesis of (R)-mellein is similar to that of 6-methylsalicylic acid (6-MSA).[\[7\]](#) It involves the condensation of acetyl-CoA with several molecules of malonyl-CoA to form a pentaketide intermediate. This intermediate then undergoes cyclization and subsequent reduction to form the characteristic dihydroisocoumarin core of mellein.[\[7\]](#)





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